

Field Application Techniques for Mepanipyrim on Pome Fruit: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mepanipyrim

Cat. No.: B033164

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Introduction

Mepanipyrim is a fungicide belonging to the anilinopyrimidine (AP) class, categorized under FRAC (Fungicide Resistance Action Committee) Group 9.[1] Its mode of action involves the inhibition of methionine biosynthesis, a crucial process for fungal growth and development.[1] This document provides detailed application notes and protocols for the use of **mepanipyrim** in managing key diseases in pome fruit (apples and pears), specifically targeting Apple Scab (*Venturia inaequalis*) and Gray Mold (*Botrytis cinerea*).[2][3][4] **Mepanipyrim** is a non-systemic fungicide with preventative action, primarily inhibiting the secretion of pathogen proteins.[2]

Target Diseases and Efficacy

Mepanipyrim is effective against a range of fungal pathogens. In pome fruit, its primary applications are for the control of:

- Apple Scab (*Venturia inaequalis*): A common and economically damaging disease affecting leaves and fruit.[5][6][7][8]
- Gray Mold (*Botrytis cinerea*): A post-harvest disease that can cause significant losses during storage.[3][4]

Data Presentation

Due to the limited availability of specific product labels for **mepanipyrim** on pome fruit in certain regions, the following tables provide a generalized summary of application parameters based on available data for anilinopyrimidine fungicides and general pome fruit spray guidelines. Users must consult the specific product label for the formulation of **mepanipyrim** being used for legally binding application rates and pre-harvest intervals.

Table 1: **Mepanipyrim** Application Parameters for Pome Fruit Disease Control

Parameter	Recommendation
Target Diseases	Apple Scab (<i>Venturia inaequalis</i>), Gray Mold (<i>Botrytis cinerea</i>)
FRAC Group	9 (Anilinopyrimidine)
Mode of Action	Inhibition of methionine biosynthesis
Formulation Type	Commonly a Suspension Concentrate (SC)

Table 2: General Application Timing for **Mepanipyrim** on Pome Fruit

Growth Stage	Target Disease	Application Notes
Green Tip to Tight Cluster	Apple Scab	Apply as a preventative spray, especially if conditions are favorable for primary scab infection (cool, wet weather). [7] [9]
Pink	Apple Scab	Continue preventative applications to protect new growth.
Petal Fall	Apple Scab, Gray Mold	An important timing for both scab and early gray mold management.
Pre-Harvest	Gray Mold	Apply in the weeks leading up to harvest to reduce post-harvest rot. [10]

Experimental Protocols

The following protocols are generalized experimental designs for evaluating the efficacy of **mepanipyrim** in field conditions.

Protocol 1: Efficacy of Mepanipyrim for the Control of Apple Scab

Objective: To determine the effective application rate and timing of **mepanipyrim** for the control of apple scab.

Materials:

- **Mepanipyrim** formulation (e.g., 440 g/L Suspension Concentrate)
- Commercial apple orchard with a history of apple scab
- Airblast sprayer calibrated for the orchard
- Untreated control plots
- Standard grower practice fungicide program for comparison
- Disease assessment tools (e.g., rating scales for leaf and fruit scab severity)
- Weather monitoring equipment

Methodology:

- Plot Design: Establish a randomized complete block design with a minimum of four replications. Each plot should contain a sufficient number of trees to minimize edge effects.
- Treatments:
 - Untreated Control
 - **Mepanipyrim** at various rates (e.g., low, medium, high)

- Standard grower fungicide program
- Application Timing:
 - Initiate sprays at the green tip stage of apple development.[7][9]
 - Continue applications at 7-14 day intervals, depending on weather conditions and disease pressure, through to the first cover spray.
- Application Procedure:
 - Calibrate the airblast sprayer to ensure thorough coverage of the tree canopy.
 - Mix the required amount of **mepanipyrim** with water according to the product label.
 - Apply treatments under suitable weather conditions (avoiding high wind and rain).
- Data Collection:
 - Assess apple scab incidence and severity on both leaves and fruit at regular intervals throughout the growing season and at harvest.
 - Monitor weather data (temperature, rainfall, leaf wetness duration) to correlate with infection periods.
- Data Analysis: Analyze the data using appropriate statistical methods (e.g., ANOVA) to determine significant differences between treatments.

Protocol 2: Pre-Harvest Application of Mepanipyrim to Control Gray Mold in Storage

Objective: To evaluate the efficacy of pre-harvest **mepanipyrim** applications on the incidence of gray mold on pome fruit during cold storage.

Materials:

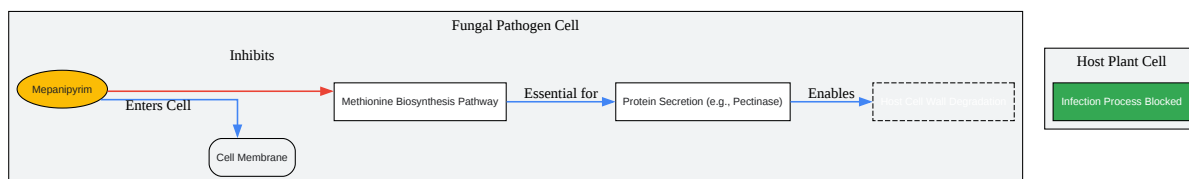
- **Mepanipyrim** formulation

- Commercial pear or apple orchard
- Calibrated airblast sprayer
- Untreated control plots
- Cold storage facilities
- Fruit assessment tools

Methodology:

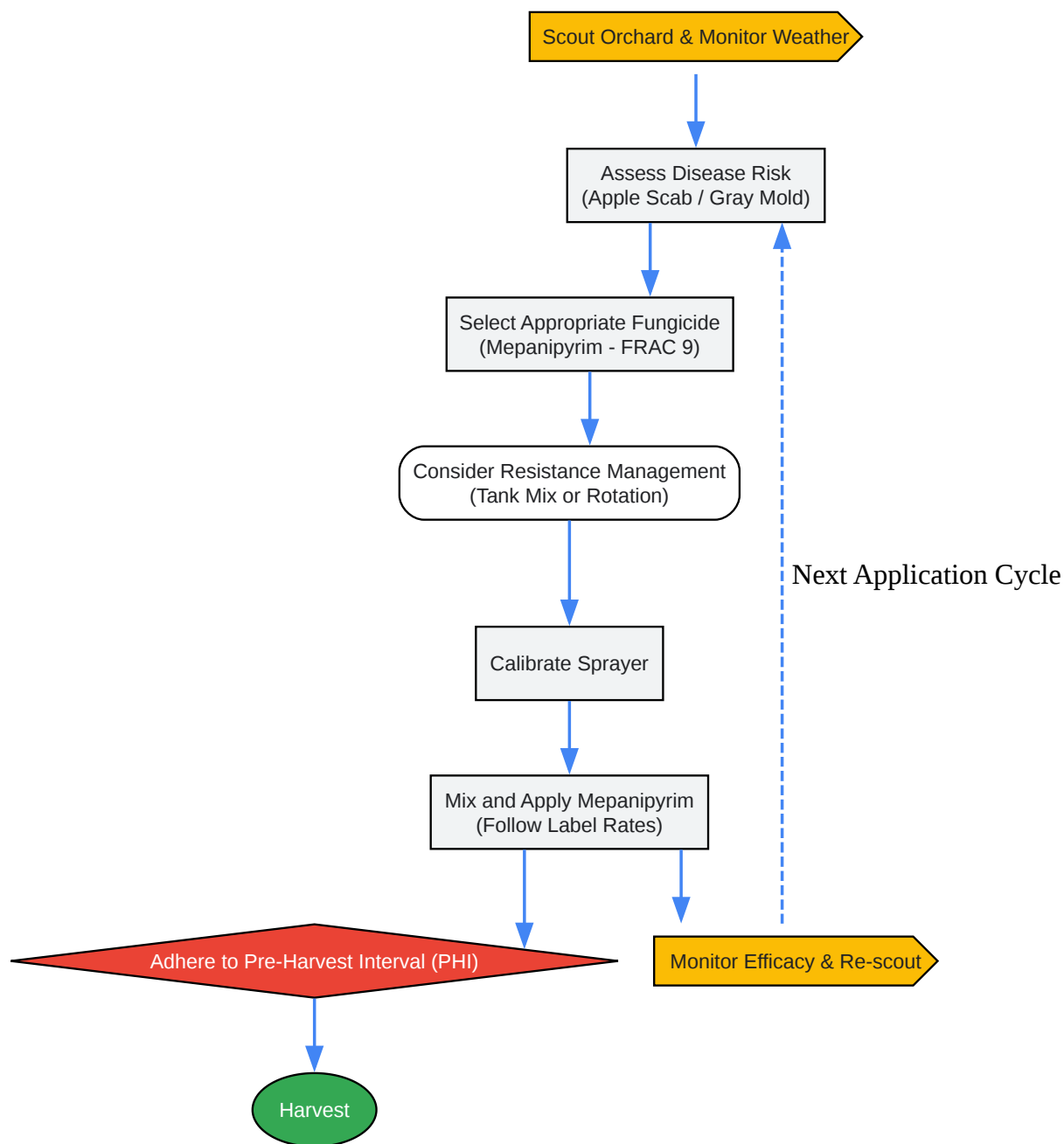
- Plot Design: Use a randomized complete block design as described in Protocol 1.
- Treatments:
 - Untreated Control
 - **Mepanipyrim** applied at different pre-harvest intervals (e.g., 21 days, 14 days, and 7 days before anticipated harvest).
- Application Procedure:
 - Apply **mepanipyrim** as a full coverage spray.
- Harvest and Storage:
 - Harvest fruit at commercial maturity from each plot.
 - Place fruit in commercial storage containers and store under standard cold storage conditions for the specific cultivar.
- Data Collection:
 - After a predetermined storage period (e.g., 90 and 180 days), assess a random sample of fruit from each treatment for the incidence and severity of gray mold.
- Data Analysis: Statistically analyze the data to determine the effect of pre-harvest application timing on gray mold development in storage.

Mandatory Visualization



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Caption: Proposed mode of action of **Mepanipyrim** in inhibiting fungal infection.



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Caption: Logical workflow for the field application of **Mepanipyrim** on pome fruit.

Resistance Management

The risk of fungicide resistance development with single-site inhibitors like **mepanipyrim** (FRAC Group 9) is a significant concern.^[1] To ensure the long-term efficacy of this active ingredient, a robust resistance management strategy is essential.

- **Rotation:** Do not apply **mepanipyrim** or other FRAC Group 9 fungicides consecutively. Rotate with fungicides from different FRAC groups that have proven efficacy against the target pathogens.^[5]
- **Tank Mixing:** When disease pressure is high, consider tank-mixing **mepanipyrim** with a multi-site fungicide (e.g., captan, mancozeb).^[5] Always perform a jar test to ensure physical compatibility before mixing in the spray tank.
- **Limit Applications:** Adhere to the maximum number of applications per season as specified on the product label and by FRAC guidelines. For anilinopyrimidines, a maximum of four applications per season is generally recommended.^[2]
- **Use Preventatively:** Apply **mepanipyrim** as a preventative treatment before the establishment of the disease.^[2]
- **Follow Label Rates:** Always use the recommended application rates. Using lower rates can lead to sublethal doses that may accelerate the development of resistant fungal populations.^[5]

Conclusion

Mepanipyrim is a valuable tool for the management of apple scab and gray mold in pome fruit production. Its effective use relies on proper application timing, adherence to resistance management strategies, and consultation of specific product labels for precise application rates and pre-harvest intervals. The protocols and guidelines presented here provide a framework for researchers and scientists to develop and evaluate effective and sustainable disease management programs incorporating **mepanipyrim**.

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- To cite this document: BenchChem. [Field Application Techniques for Mepanipyrim on Pome Fruit: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b033164#field-application-techniques-for-mepanipyrim-on-pome-fruit]

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